

An In-depth Technical Guide to α -Muurolene for New Researchers

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Compound of Interest

Compound Name: *alpha-Muurolene*

Cat. No.: *B154526*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Alpha-muurolene (α -muurolene) is a tricyclic sesquiterpene hydrocarbon that is a notable constituent of the essential oils of numerous plant species.[1][2] Its characteristic woody and slightly spicy aroma has led to its use in the fragrance industry.[1] Beyond its olfactory properties, α -muurolene and essential oils containing it have garnered scientific interest for their potential biological activities, including antimicrobial, anti-inflammatory, and anticancer effects. This guide provides a comprehensive review of the existing literature on α -muurolene, focusing on its chemical properties, biological activities, and the experimental methodologies used in its study. This document is intended to serve as a foundational resource for researchers new to the study of this compound, highlighting both the current state of knowledge and the existing gaps in the literature.

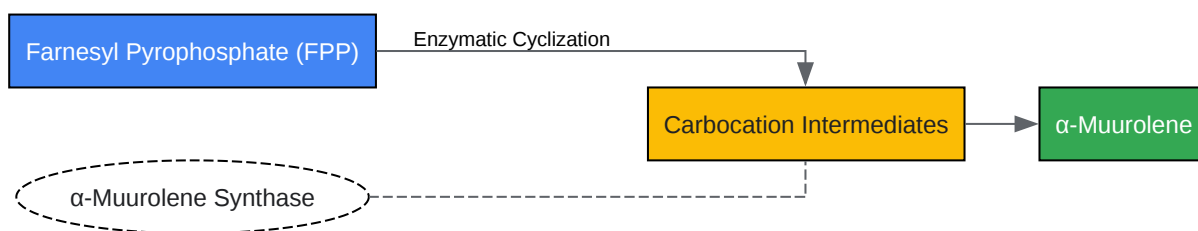
Physicochemical Properties of α -Muurolene

α -Muurolene is a member of the cadinene family of sesquiterpenoids, characterized by a bicyclo[4.4.0]decane (decalin) core structure.[3] As a sesquiterpene hydrocarbon, its molecular formula is $C_{15}H_{24}$, with a molecular weight of 204.35 g/mol.[4]

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₂₄	[4]
Molecular Weight	204.35 g/mol	[4]
Appearance	Colorless to pale yellow clear liquid	
Boiling Point	271.00 to 272.00 °C @ 760.00 mm Hg	
Flash Point	223.00 °F (106.11 °C)	
Specific Gravity	0.91100 to 0.91700 @ 25.00 °C	
Refractive Index	1.50200 to 1.50800 @ 20.00 °C	
Water Solubility	0.06276 mg/L @ 25 °C (estimated)	
LogP	4.58110	[3]

Biosynthesis of α -Muurolene

The biosynthesis of α -muurolene, like all sesquiterpenes, originates from the precursor molecule farnesyl pyrophosphate (FPP). The cyclization of the linear FPP molecule into the complex bicyclic structure of α -muurolene is catalyzed by a class of enzymes known as terpene synthases, specifically α -muurolene synthase.[2] This enzymatic process involves the formation of highly reactive carbocation intermediates, which are precisely controlled by the enzyme to yield the specific stereochemistry of α -muurolene.



[Click to download full resolution via product page](#)Biosynthesis of α -Muurolene from FPP.

Biological Activities and Quantitative Data

While numerous studies have investigated the biological activities of essential oils containing α -muurolene, there is a significant lack of quantitative data for the pure, isolated compound. The tables below summarize the available information, which is predominantly for essential oils. This represents a critical knowledge gap for researchers.

Antimicrobial Activity

Essential oils rich in α -muurolene have demonstrated broad-spectrum antimicrobial activity.[3] The proposed mechanism of action for these essential oils involves the alteration of microbial cell membrane hydrophobicity, which can disrupt membrane integrity and function.[2]

Note: The following data pertains to essential oils and not pure α -muurolene.

Essential Oil Source	α -Muurolene Content (%)	Test Organism	MIC (mg/mL)	Reference(s)
Amorpha fruticosa	12.54	Staphylococcus aureus	1.84 - 7.38	[5]
Amorpha fruticosa	12.54	Bacillus subtilis	1.84 - 7.38	[5]
Amorpha fruticosa	12.54	Enterococcus faecalis	1.84 - 7.38	[5]
Amorpha fruticosa	12.54	Gram-negative bacteria	14.75 - 29.50	[5]
Xenophyllum poposum	3.0	Staphylococcus aureus	Not specified	

Anti-inflammatory Activity

The anti-inflammatory properties of α -muurolene are largely inferred from studies on the closely related and often co-occurring sesquiterpene, α -humulene. These studies suggest that the mechanism of action may involve the inhibition of key inflammatory mediators such as TNF- α , IL-1 β , and prostaglandin E₂, and the downregulation of iNOS and COX-2 expression, potentially through the modulation of the NF- κ B signaling pathway.[6]

Note: No IC₅₀ values for pure α -muurolene have been found in the reviewed literature.

Anticancer Activity

Several studies have reported the cytotoxic effects of essential oils containing α -muurolene against various cancer cell lines. However, specific IC₅₀ values for the pure compound are not available in the current literature. The anticancer activity of other monoterpenes has been linked to the induction of apoptosis and cell cycle arrest.[7]

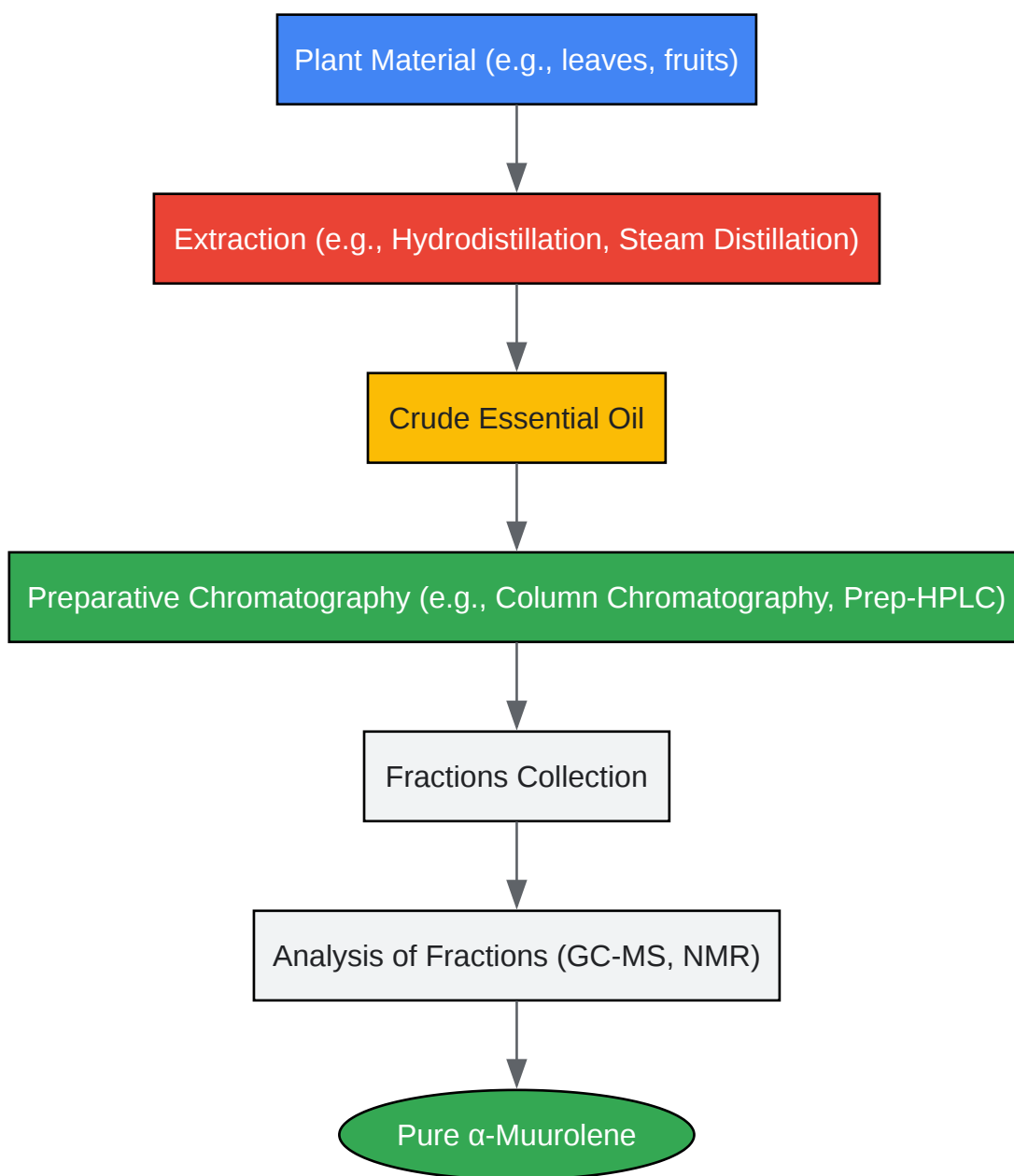
Note: No IC₅₀ values for pure α -muurolene against specific cancer cell lines have been found in the reviewed literature.

Experimental Protocols

Detailed, step-by-step experimental protocols for the isolation, synthesis, and biological testing of pure α -muurolene are not well-documented in publicly available literature. The following sections provide a generalized overview of the methodologies typically employed.

Isolation and Purification of α -Muurolene

The general workflow for isolating α -muurolene from a natural source, typically an essential oil, involves extraction followed by chromatographic purification.



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General workflow for the isolation of α-Muurolene.

1. Extraction of Essential Oil:

- Method: Hydrodistillation or steam distillation are the most common methods for extracting essential oils from plant material.[8]

- Procedure: The plant material is placed in a distillation apparatus with water. As the water is heated, the steam passes through the plant material, causing the volatile compounds, including α -muurolene, to evaporate. The steam and essential oil vapor are then condensed and collected.

2. Chromatographic Purification:

- Method: Preparative column chromatography or preparative high-performance liquid chromatography (prep-HPLC) is used to separate the components of the crude essential oil. [\[9\]](#)[\[10\]](#)
- Stationary Phase: Silica gel is a common stationary phase for column chromatography of terpenes.
- Mobile Phase: A non-polar solvent or a gradient of non-polar to polar solvents is used to elute the compounds from the column. The specific solvent system would need to be optimized based on the composition of the essential oil.
- Fraction Collection and Analysis: Fractions are collected and analyzed by Gas Chromatography-Mass Spectrometry (GC-MS) to identify those containing α -muurolene. Fractions with high purity are then combined. Further purification may be necessary to achieve high purity.

Chemical Synthesis of α -Muurolene

The total synthesis of α -muurolene has been described as challenging. One potential route involves the acid-catalyzed cyclization of an acyclic precursor such as nerolidol or farnesol.[\[6\]](#)[\[11\]](#) However, detailed experimental conditions are not readily available.



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